Application Notes and Protocols: Long-Chain Adipates for Thermal Energy Storage

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Compound of Interest		
Compound Name:	Bis(2-hexyldecyl) adipate	
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These application notes provide a comprehensive overview of the use of long-chain adipate esters as phase change materials (PCMs) for thermal energy storage (TES) applications. The document includes detailed protocols for the synthesis and characterization of these materials, as well as a summary of their key thermal properties.

Introduction to Long-Chain Adipates in Thermal Energy Storage

Long-chain adipates, which are diesters of adipic acid and long-chain alcohols, are emerging as a promising class of organic PCMs. Their chemical structure, characterized by a central adipic acid core and two long alkyl chains, imparts desirable properties for latent heat storage. These materials undergo a solid-liquid phase transition over a specific temperature range, absorbing and releasing significant amounts of thermal energy in the process. This characteristic makes them suitable for a variety of TES applications, including passive temperature regulation in buildings, thermal management of electronics, and in the transport of temperature-sensitive goods.

Advantages of long-chain adipates as PCMs include a high latent heat of fusion, tunable melting temperatures based on the alkyl chain length, good thermal and chemical stability, and low vapor pressure.

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Data Presentation: Thermal Properties of Long-Chain Adipates

The thermal properties of long-chain adipates are critical for their application as PCMs. The melting temperature determines the operating range of the TES system, while the latent heat of fusion dictates the energy storage capacity. The following table summarizes the key thermal properties of various long-chain dialkyl adipates.

Adipate Ester	Abbreviation	Molecular Formula	Melting Temperature (°C)	Latent Heat of Fusion (J/g)
Diethyl Adipate	DEA	$C_{10}H_{18}O_4$	-20.9	102.8[1]
Dibutyl Adipate	DBA	$C_{14}H_{26}O_4$	-22.3	131.7[1]
Dioctyl Adipate	DOA	$C_{22}H_{42}O_4$	-	-
Ditetradecyl Adipate	DTA	$C_{34}H_{66}O_4$	44	142.4
Dioctadecyl Adipate	DOA	$C_{42}H_{82}O_4$	60	186.2

Experimental Protocols

Protocol 1: Synthesis of Long-Chain Adipates via Direct Esterification

This protocol describes the synthesis of long-chain adipates from adipic acid and a long-chain alcohol.

Materials:

- Adipic acid

- Long-chain alcohol (e.g., 1-octanol, 1-decanol, 1-dodecanol, 1-tetradecanol, 1-hexadecanol, 1-octadecanol)

- Catalyst (e.g., p-toluenesulfonic acid, tetrabutyl titanate)

- Toluene (for azeotropic removal of water)

- 5% Sodium carbonate solution

- Deionized water

- Anhydrous sodium sulfate

- Activated carbon

Equipment:

- Three-necked round-bottom flask

- Reflux condenser

- Dean-Stark trap

- Magnetic stirrer with heating mantle

- Separatory funnel

- Rotary evaporator

- Vacuum filtration apparatus

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a Dean-Stark trap, add adipic acid and the corresponding long-chain alcohol in a molar ratio of 1:2.5. Add toluene to the flask.

- Catalyst Addition: Add the catalyst (e.g., 0.8% - 1.2% of the total reactant mass of a composite tetrabutyl titanate and p-toluenesulfonic acid catalyst).

- Esterification: Heat the reaction mixture to 120-130°C with vigorous stirring. Water produced during the reaction will be azeotropically removed and collected in the Dean-Stark trap.

Continue the reaction at this temperature for approximately 1.5 hours to remove about 85% of the theoretical water.

- High-Temperature Esterification: Increase the temperature to 160-170°C and maintain for approximately 3 hours, continuously removing water. Monitor the reaction progress by checking the acid value. The reaction is considered complete when the acid value is less than 2 mg KOH/g.

- Purification:

  - Cool the reaction mixture to room temperature.

  - Wash the crude ester twice with a 5% sodium carbonate solution to neutralize any remaining acid catalyst.

  - Wash with deionized water until the aqueous layer is neutral.

  - Dry the organic layer over anhydrous sodium sulfate.

  - Decolorize the solution by adding activated carbon and stirring for 30 minutes.

  - Filter the mixture to remove the activated carbon and sodium sulfate.

  - Remove the toluene and any excess alcohol by vacuum distillation. The final product, the long-chain adipate, will be a waxy solid or a viscous liquid at room temperature depending on the chain length.

Protocol 2: Characterization of Thermal Properties using Differential Scanning Calorimetry (DSC)

This protocol outlines the procedure for determining the melting temperature and latent heat of fusion of long-chain adipates.

Equipment:

- Differential Scanning Calorimeter (DSC)

- Hermetic aluminum pans and lids

- Crimper for sealing pans

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the synthesized long-chain adipate into a hermetic aluminum pan. Seal the pan using a crimper. Prepare an empty sealed pan to be used as a reference.

- DSC Analysis:

  - Place the sample and reference pans into the DSC cell.

  - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate.

  - Equilibrate the sample at a temperature well below the expected melting point (e.g., -50°C).

  - Heat the sample at a constant rate (e.g., 10°C/min) to a temperature well above the melting point (e.g., 100°C).

  - Hold the sample at this temperature for a few minutes to ensure complete melting and to erase any previous thermal history.

  - Cool the sample back to the initial temperature at the same rate.

  - Perform a second heating and cooling cycle under the same conditions.

- Data Analysis:

  - The melting temperature (Tm) is determined as the peak temperature of the endothermic melting peak from the second heating scan.

  - The latent heat of fusion (ΔH_m) is calculated by integrating the area of the melting peak.

Protocol 3: Evaluation of Thermal Stability using Thermogravimetric Analysis (TGA)

This protocol describes the method to assess the thermal stability of long-chain adipates.

Equipment:

- Thermogravimetric Analyzer (TGA)

- Sample pans (e.g., alumina or platinum)

Procedure:

- Sample Preparation: Place 5-10 mg of the synthesized long-chain adipate into a TGA sample pan.

- TGA Analysis:

    - Place the sample pan in the TGA furnace.

    - Purge the furnace with an inert atmosphere (e.g., nitrogen) at a constant flow rate.

    - Heat the sample from ambient temperature to a high temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min).

- Data Analysis:

    - Record the weight loss of the sample as a function of temperature.

    - The onset temperature of decomposition is determined as the temperature at which a significant weight loss begins. This indicates the upper limit of the material's thermal stability.

Mandatory Visualizations
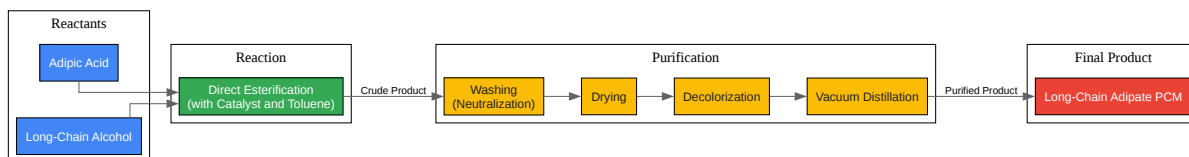
Caption: Synthesis workflow for long-chain adipates.
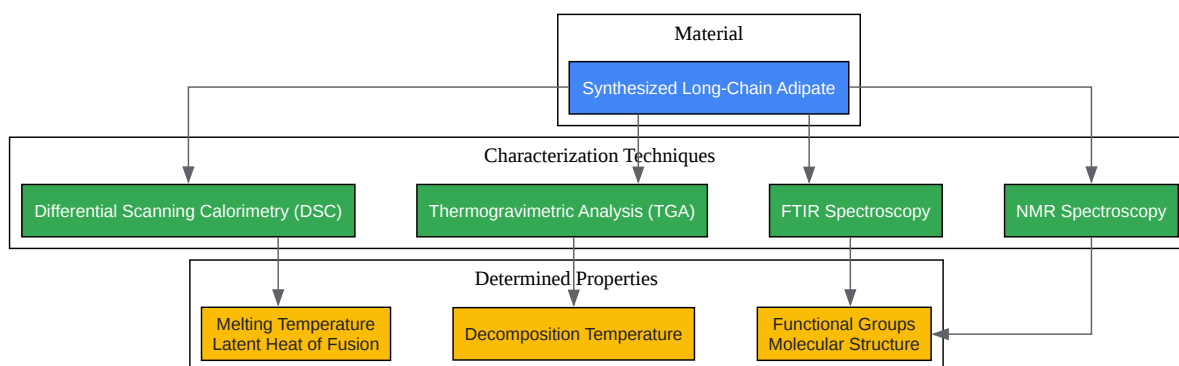
Caption: Characterization workflow for long-chain adipates.

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References

- 1. researchgate.net [researchgate.net]

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